

Certificate of Analysis: 5-Hydroxy Dantrolene-d4 - A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the certificate of analysis specifications for **5-Hydroxy Dantrolene-d4**, a deuterated internal standard crucial for pharmacokinetic and metabolic studies of the muscle relaxant Dantrolene. This document outlines typical quality control parameters, detailed analytical methodologies, and relevant metabolic context to ensure its proper application in a research and drug development setting.

Core Specifications

5-Hydroxy Dantrolene-d4 is synthesized as an internal standard for use in bioanalytical assays. Its quality is assessed through a variety of tests to confirm its identity, purity, and isotopic labeling. The following table summarizes the typical specifications found on a Certificate of Analysis for this compound.

Table 1: Certificate of Analysis Specifications for 5-Hydroxy Dantrolene-d4

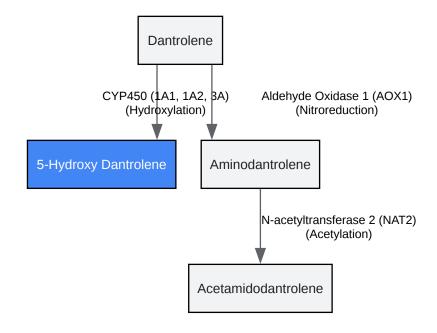


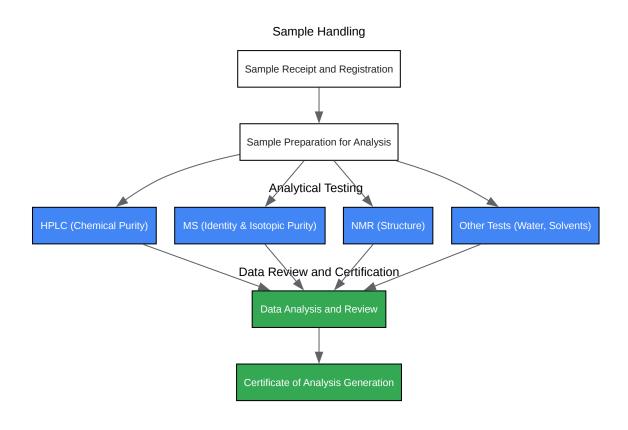
Test Parameter	Specification	Method
Identity		
Appearance	Yellow to Orange Solid	Visual Inspection
¹ H-NMR	Conforms to Structure	Nuclear Magnetic Resonance
Mass Spectrum	Conforms to Structure	Mass Spectrometry (MS)
Purity		
Chemical Purity (HPLC)	≥95%[1]	High-Performance Liquid Chromatography
Isotopic Purity	≥98% Deuterium Incorporation	Mass Spectrometry (MS) or NMR
Physical Properties		
Melting Point	Report Value	Melting Point Apparatus
Solubility	Soluble in DMSO	Visual Inspection
Residual Impurities		
Residual Solvents	To be reported (<0.5%)	Gas Chromatography (GC-HS)
Water Content (Karl Fischer)	To be reported (<1.0%)	Karl Fischer Titration
Elemental Impurities	To be reported	Inductively Coupled Plasma- MS (ICP-MS)

Metabolic Pathway of Dantrolene

5-Hydroxy Dantrolene is a major metabolite of Dantrolene. Understanding this metabolic conversion is essential for designing experiments that accurately measure the parent drug and its metabolites. Dantrolene undergoes metabolism primarily in the liver.[2] The formation of 5-Hydroxy Dantrolene is a Phase I hydroxylation reaction mediated by cytochrome P450 enzymes.[3] Another significant metabolic route involves the reduction of the nitro group, followed by acetylation.







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